

An In-depth Technical Guide to the Chemical Properties of Magnesium Nitrite

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Compound of Interest

Compound Name: *Magnesium nitrite*

CAS No.: *15070-34-5*

Cat. No.: *B12691802*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **magnesium nitrite**, $\text{Mg}(\text{NO}_2)_2$. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on data presentation, experimental methodologies, and relevant biological signaling pathways.

Core Chemical and Physical Properties

Magnesium nitrite is a hygroscopic, white crystalline solid that is soluble in water and ethanol. As a strong electrolyte, it completely dissociates in aqueous solutions into magnesium ions (Mg^{2+}) and nitrite ions (NO_2^-).

Table 1: Physical and Chemical Properties of **Magnesium Nitrite**

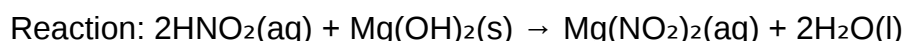
Property	Value	Source(s)
Molecular Formula	Mg(NO ₂) ₂	[1]
Molar Mass	116.32 g/mol	[1]
Appearance	White crystalline solid	[2]
Solubility in Water	129.9 g/100 g at 25°C (for the trihydrate)	[3]
Solubility in Ethanol	Soluble	[3]
Melting Point	100 °C (decomposes) (for the trihydrate)	[3]
Decomposition Temp.	100 °C (for the trihydrate)	[3]
Hygroscopicity	Hygroscopic	[2]

Synthesis of Magnesium Nitrite

Detailed experimental procedures for the synthesis of pure **magnesium nitrite** are not abundantly available in recent literature. However, two primary methods can be employed based on fundamental chemical principles: neutralization and double displacement.

Experimental Protocol: Synthesis via Neutralization Reaction

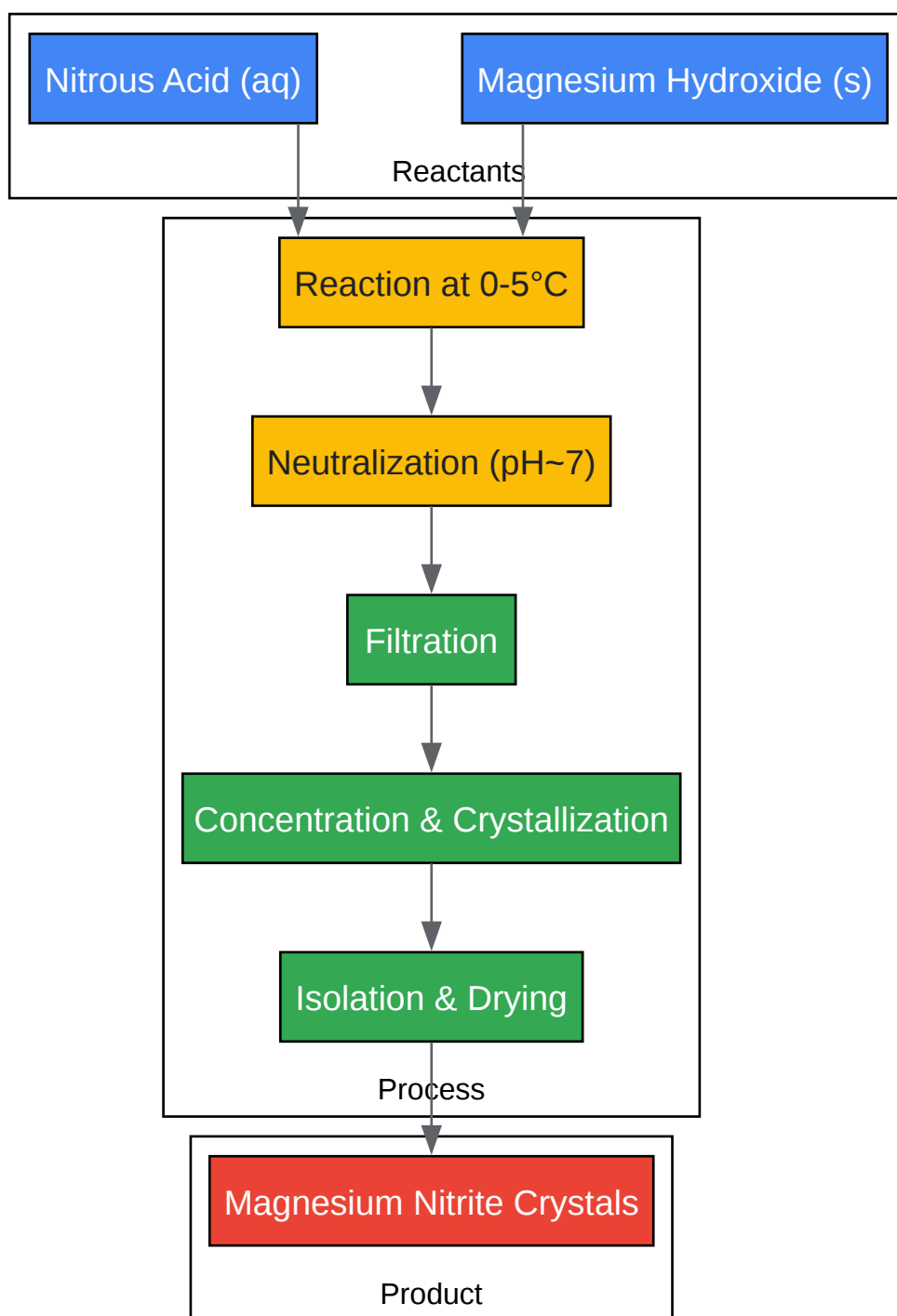
This method involves the reaction of nitrous acid with magnesium hydroxide.



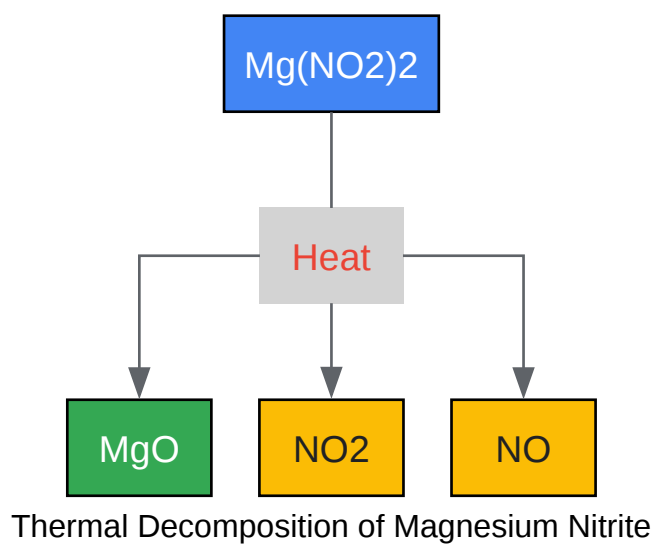
Methodology:

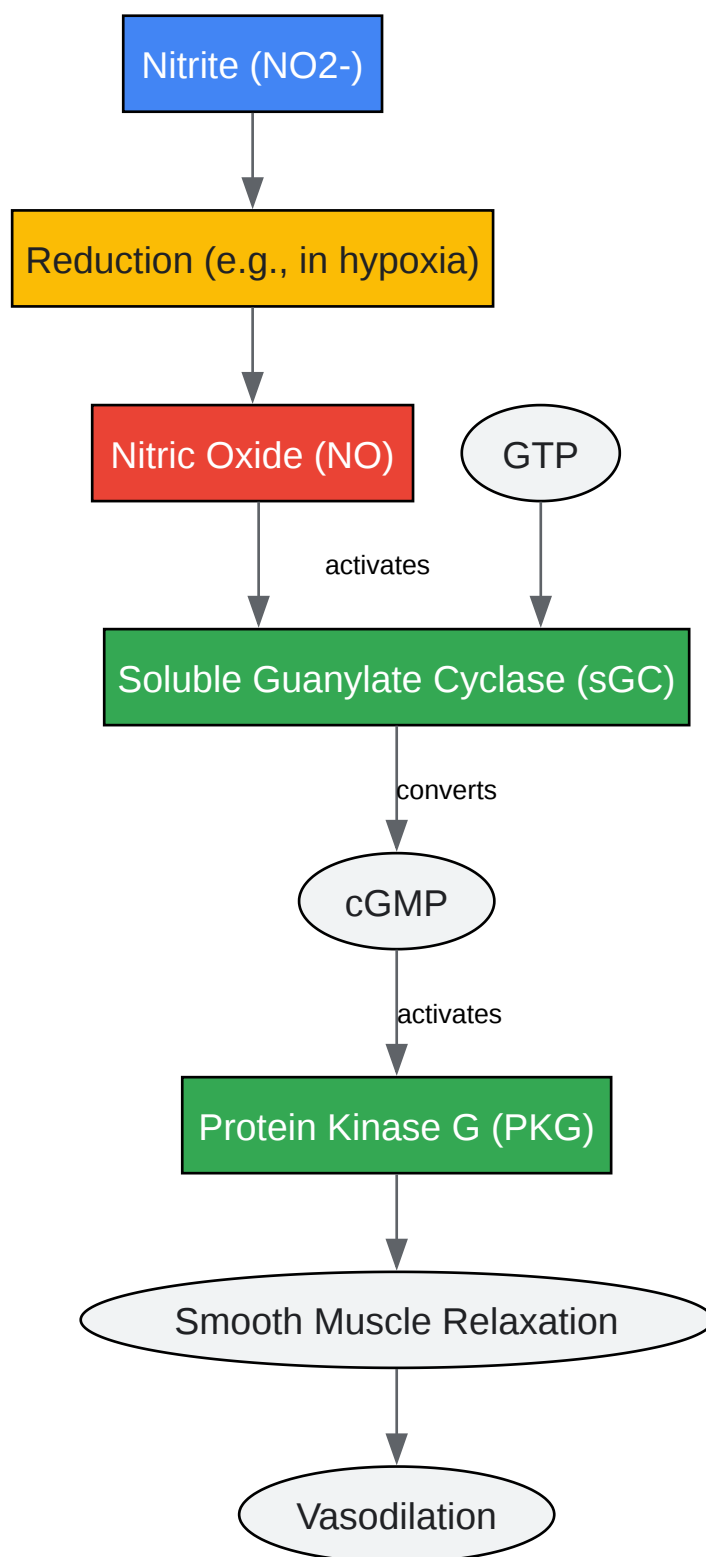
- Preparation of Reactants:
 - Prepare a solution of nitrous acid. Note: Nitrous acid is unstable and is typically generated in situ by reacting a nitrite salt (e.g., sodium nitrite) with a strong acid (e.g., hydrochloric acid) at low temperatures.

- Obtain a fine powder of magnesium hydroxide.
- Reaction:
 - In a reaction vessel maintained at a low temperature (0-5 °C) to minimize the decomposition of nitrous acid, slowly add the magnesium hydroxide powder to the freshly prepared nitrous acid solution with constant stirring.
 - Monitor the pH of the solution. The addition of magnesium hydroxide should continue until the solution is neutralized (pH ~7).
- Purification:
 - Filter the resulting solution to remove any unreacted magnesium hydroxide.
 - The filtrate, an aqueous solution of **magnesium nitrite**, can be concentrated by gentle heating under vacuum to induce crystallization.
- Isolation:
 - Collect the **magnesium nitrite** crystals by filtration and wash with a small amount of cold ethanol.
 - Dry the crystals in a desiccator over a suitable drying agent.



Synthesis of Magnesium Nitrite via Neutralization





Simplified Nitric Oxide (NO) Signaling Pathway

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References

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- 2. orchidsinternationalschool.com [orchidsinternationalschool.com]
- 3. magnesium nitrite trihydrate [chemister.ru]
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